

Synthesis of 2,4,6-trimethylbenzenesulfonohydrazide: A Technical Guide

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Compound of Interest

Compound Name: 2,4,6-Trimethylbenzenesulfonohydrazide

Cat. No.: B098524

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**, a key intermediate in the development of various pharmacologically active compounds. This document outlines the core synthetic pathway, presents available quantitative data, and details a generalized experimental protocol based on established methodologies for analogous sulfonohydrazide preparations.

Core Synthesis Pathway

The principal synthetic route to **2,4,6-trimethylbenzenesulfonohydrazide** involves the nucleophilic substitution reaction between 2,4,6-trimethylbenzenesulfonyl chloride and hydrazine hydrate. In this reaction, the lone pair of electrons on one of the nitrogen atoms of hydrazine attacks the electrophilic sulfur atom of the sulfonyl chloride, leading to the displacement of the chloride ion and the formation of the sulfonohydrazide.

Quantitative Data

While a specific, peer-reviewed synthesis detailing the yield for **2,4,6-trimethylbenzenesulfonohydrazide** is not readily available in the surveyed literature, the synthesis of analogous sulfonohydrazides proceeds in high yield. For instance, the synthesis of

the parent benzenesulfonohydrazide has been reported with yields of up to 90%. A patent for the general preparation of organic sulfonyl hydrazides suggests that yields can approach 100% under optimized conditions. The physicochemical properties of **2,4,6-trimethylbenzenesulfonohydrazide** are well-documented and summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂ S	N/A
Molecular Weight	214.28 g/mol	N/A
Melting Point	112-114 °C (decomposes)	N/A
CAS Number	16182-15-3	N/A

Experimental Protocol

The following is a detailed, generalized experimental protocol for the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**, adapted from established procedures for the preparation of similar sulfonyl hydrazides. Researchers should consider this a starting point and may need to optimize conditions to achieve the desired yield and purity.

Materials:

- 2,4,6-trimethylbenzenesulfonyl chloride
- Hydrazine hydrate (80% solution in water)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate
- Hexanes
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of hydrazine hydrate (2.1 equivalents) in anhydrous tetrahydrofuran (THF). The solution is cooled to -10 °C to 0 °C in an ice-salt bath.
- **Addition of Sulfonyl Chloride:** A solution of 2,4,6-trimethylbenzenesulfonyl chloride (1 equivalent) in anhydrous THF is added dropwise to the stirred hydrazine hydrate solution via the dropping funnel over a period of 30-60 minutes. The temperature of the reaction mixture should be carefully maintained below 5 °C during the addition.
- **Reaction:** After the addition is complete, the reaction mixture is stirred at 0 °C for an additional 30 minutes. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, the mixture is diluted with ethyl acetate. The organic layer is washed sequentially with cold water, saturated aqueous sodium bicarbonate solution, and brine. The organic layer is then dried over anhydrous magnesium sulfate or sodium sulfate.
- **Isolation and Purification:** The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure to yield the crude product. The crude **2,4,6-trimethylbenzenesulfonohydrazide** can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes or ethanol/water, to afford a white solid.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **2,4,6-trimethylbenzenesulfonohydrazide**.



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Caption: Synthetic workflow for **2,4,6-trimethylbenzenesulfonohydrazide**.

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